

# Technical Guide: 2,2-Dibromoacetaldehyde (CAS 3039-13-2)

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## Compound of Interest

Compound Name: *Dibromoacetaldehyde*

Cat. No.: *B156388*

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## Introduction

**2,2-Dibromoacetaldehyde**, with CAS number 3039-13-2, is a reactive organic compound belonging to the class of haloacetaldehydes.<sup>[1]</sup> It is characterized by a two-carbon aldehyde structure with two bromine atoms attached to the alpha-carbon.<sup>[1]</sup> This technical guide provides a comprehensive overview of its chemical properties, synthesis, known applications, and biological activity, with a focus on its relevance to chemical research and development.

## Chemical and Physical Properties

**2,2-Dibromoacetaldehyde** is a hygroscopic and moisture-sensitive solid.<sup>[2]</sup> Its key physical and chemical properties are summarized in the table below.

| Property           | Value  | Reference(s) |
|--------------------|--|--------------|
| CAS Number         | 3039-13-2  | [3]          |
| Molecular Formula  | C <sub>2</sub> H <sub>2</sub> Br <sub>2</sub> O                            | [3]          |
| Molecular Weight   | 201.84 g/mol   |              |
| IUPAC Name         | 2,2-dibromoacetaldehyde  |              |
| Synonyms           | Dibromoacetaldehyde,<br>Acetaldehyde, 2,2-dibromo-                         |              |
| Boiling Point      | 136.3 °C at 760 mmHg   |              |
| Density            | 2.357 g/cm <sup>3</sup>  |              |
| Flash Point        | 68.7 °C  |              |
| Refractive Index   | 1.541  |              |
| Solubility         | Very slightly soluble in DMSO,<br>slightly soluble in Methanol<br>(heated) |              |
| Storage Conditions | Refrigerator, under inert<br>atmosphere, hygroscopic                       |              |

## Synthesis and Experimental Protocols

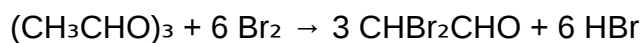
While specific, detailed experimental protocols for the synthesis of 2,2-**dibromoacetaldehyde** are not readily available in peer-reviewed literature, related synthetic procedures for haloacetaldehydes and their acetals offer insight into potential synthetic routes. A plausible approach involves the bromination of a suitable precursor like paraldehyde, followed by hydrolysis of the intermediate.

### Hypothetical Experimental Protocol: Synthesis via Bromination of Paraldehyde

This protocol is a representative example based on the synthesis of related bromoacetaldehyde derivatives. This is not a validated protocol for 2,2-**dibromoacetaldehyde**

and should be adapted and optimized with appropriate safety precautions.

Reaction Scheme:



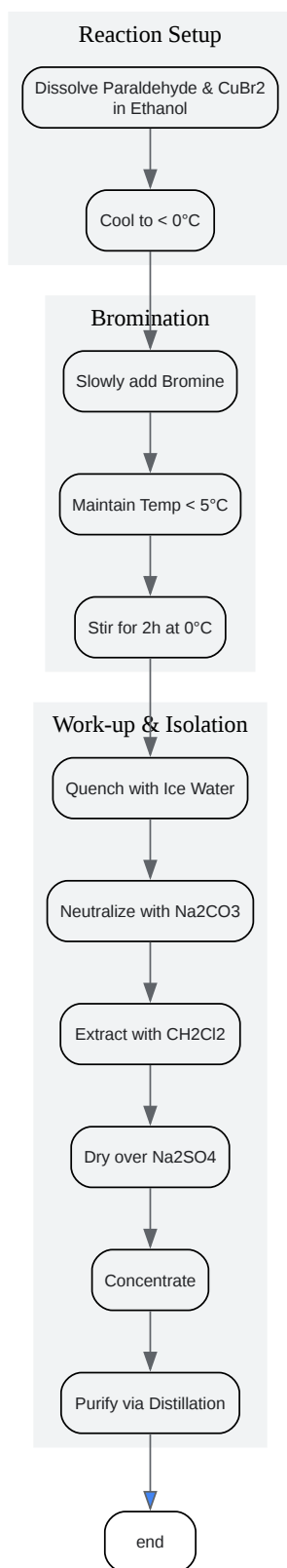
Materials:

- Paraldehyde
- Elemental Bromine
- Copper (II) bromide (catalyst)
- Anhydrous ethanol
- Ice
- Sodium carbonate solution (10%)
- Anhydrous sodium sulfate
- Dichloromethane

Procedure:

- In a three-necked flask equipped with a mechanical stirrer, dropping funnel, and thermometer, dissolve paraldehyde and a catalytic amount of copper (II) bromide in anhydrous ethanol.
- Cool the reaction mixture to below 0°C using an ice-salt bath.
- Slowly add elemental bromine dropwise from the dropping funnel, maintaining the reaction temperature below 5°C.
- After the addition is complete, allow the mixture to stir at 0°C for an additional 2 hours.
- Slowly pour the reaction mixture into ice water.

- Neutralize the solution with a 10% sodium carbonate solution.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter and concentrate the organic phase under reduced pressure to yield the crude product.
- The crude 2,2-**dibromoacetaldehyde** may be purified by vacuum distillation.



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*Fig. 1: Hypothetical workflow for the synthesis of 2,2-dibromoacetaldehyde.*

## Applications in Chemical Synthesis

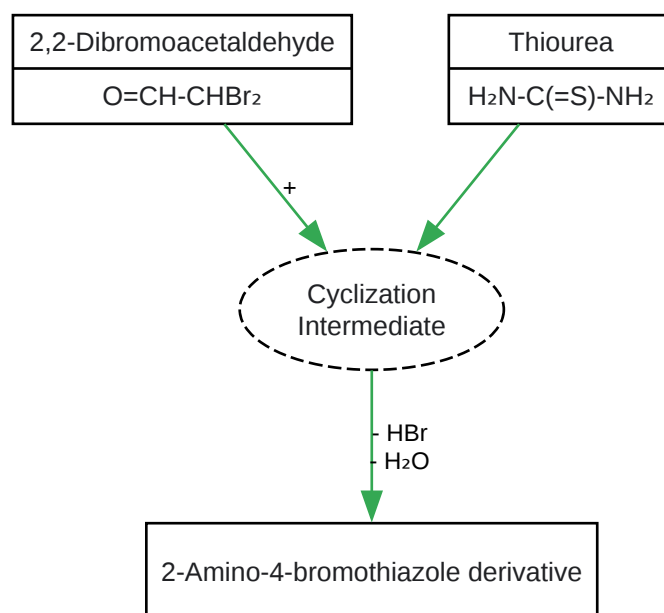
**2,2-Dibromoacetaldehyde** is a reactive intermediate with potential applications in the synthesis of various organic molecules, particularly heterocycles. The presence of two bromine atoms and an aldehyde functional group makes it a versatile building block.

## Heterocyclic Synthesis

While specific examples are scarce,  $\alpha$ -haloaldehydes are well-known precursors for the synthesis of heterocycles like thiazoles and imidazoles. For instance, the Hantzsch thiazole synthesis involves the reaction of an  $\alpha$ -halocarbonyl compound with a thioamide.

Generic Reaction with Thiourea:

The reaction of 2,2-**dibromoacetaldehyde** with thiourea would be expected to yield a 2-amino-4-bromothiazole derivative, a valuable scaffold in medicinal chemistry.



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Fig. 2: Proposed reaction of 2,2-**dibromoacetaldehyde** with thiourea.

## Use in Analytical Chemistry

2,2-**Dibromoacetaldehyde** is utilized as a reagent in analytical chemistry for the identification and quantification of haloacetaldehydes in treated water samples through methods like gas chromatography-mass spectrometry (GC-MS).

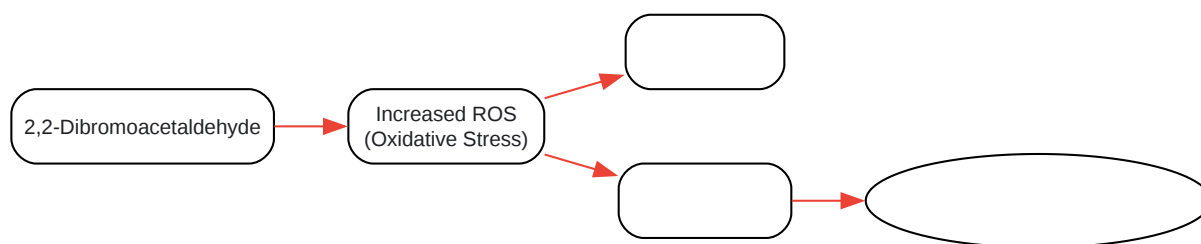
## Biological Activity and Toxicology

### Genotoxicity of Haloacetaldehydes

2,2-**Dibromoacetaldehyde** is recognized as a disinfection byproduct found in drinking water and exhibits genotoxicity. Studies on haloacetaldehydes (HALs) suggest that their toxicity involves the induction of cellular oxidative stress.

### NRF2 Pathway Activation

Exposure to HALs has been shown to significantly increase the levels of reactive oxygen species (ROS) in cells. This oxidative stress can lead to DNA damage and the activation of the Nuclear factor erythroid 2-related factor 2 (NRF2) signaling pathway. NRF2 is a key transcription factor that regulates the expression of antioxidant and detoxification genes. The activation of the NRF2 pathway is a cellular defense mechanism against oxidative stress induced by compounds like 2,2-**dibromoacetaldehyde**.



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Fig. 3: Genotoxicity pathway of haloacetaldehydes.

## Spectroscopic Data

Detailed spectroscopic data for 2,2-**dibromoacetaldehyde** is limited in the public domain. PubChem lists the availability of a GC-MS and a vapor-phase IR spectrum for this compound. However, access to these spectra is often restricted. For reference, the mass spectrum of the related compound tribromoacetaldehyde is available through the NIST WebBook.

## Safety and Handling

**2,2-Dibromoacetaldehyde** is a hazardous substance that should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. It is extremely moisture-sensitive and hygroscopic, requiring storage in a refrigerator under an inert atmosphere. It is incompatible with strong acids, alkalis, and oxidizing/reducing agents.

## Conclusion

**2,2-Dibromoacetaldehyde** is a reactive chemical intermediate with established genotoxicity and potential applications in organic synthesis, particularly for the construction of heterocyclic systems. While detailed experimental protocols and a broad range of applications in drug development are not extensively documented, its chemical properties suggest it is a valuable, albeit hazardous, building block for further chemical exploration. Researchers should proceed with caution, leveraging knowledge from related haloaldehydes while developing novel synthetic methodologies and applications for this compound.

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## References

- 1. Cas 3039-13-2, DIBROMOACETALDEHYDE | lookchem [lookchem.com]
- 2. rsc.org [rsc.org]
- 3. Dibromoacetaldehyde | C<sub>2</sub>H<sub>2</sub>Br<sub>2</sub>O | CID 18223 - PubChem [pubchem.ncbi.nlm.nih.gov]
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